Analytical methods for N,N-Diisopropyltryptamine identification

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,N-Diisopropyltryptamine*
CAS No.:	*14780-24-6*
Cat. No.:	*B141782*

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An Application Guide to the Analytical Identification of **N,N-Diisopropyltryptamine** (DiPT)

Introduction

N,N-Diisopropyltryptamine, commonly known as DiPT, is a psychoactive tryptamine derivative. Structurally similar to other hallucinogenic tryptamines like N,N-Dimethyltryptamine (DMT), DiPT is noted for its unusual auditory distortions.[1] As a compound of interest in forensic chemistry, toxicology, and pharmacological research, its unambiguous identification is paramount. The physiological and toxicological properties of DiPT have not been extensively reported, making its accurate characterization in seized materials or biological samples a critical task for both law enforcement and the scientific community.[2]

This guide provides a comprehensive overview of the primary analytical methods for the positive identification of DiPT. It is designed for researchers, forensic scientists, and drug development professionals, offering detailed, field-proven protocols and the scientific rationale behind methodological choices. We will explore four cornerstone techniques: Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Tandem Mass

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Spectrometry (LC-MS/MS), Fourier-Transform Infrared Spectroscopy (FTIR), and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Physicochemical Characteristics

A foundational understanding of DiPT's chemical properties is essential for developing and interpreting analytical data.

Property	Value	Source
Formal Name	N,N-bis(1-methylethyl)-1H-indole-3-ethanamine	[2]
CAS Number	14780-24-6	[2][3]
Molecular Formula	$C_{16}H_{24}N_2$	[2][3]
Molecular Weight	244.37 g/mol	[3]
Monoisotopic Mass	244.1939 Da	[3]
Appearance	Crystalline solid	[2]

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle & Causality: GC-MS is a benchmark technique in forensic analysis, prized for its high separation efficiency and definitive identification capabilities.[4] The gas chromatograph separates volatile compounds based on their boiling points and interactions with a stationary phase. For tryptamines, a non-polar column like a 5% phenyl methyl siloxane (HP-5MS or equivalent) is effective. Following separation, the mass spectrometer bombards the eluted molecules with electrons (Electron Ionization - EI), causing predictable fragmentation. This fragmentation pattern, or mass spectrum, serves as a chemical fingerprint, allowing for high-confidence identification when compared against spectral libraries or a certified reference standard. While many tryptamines chromatograph well, derivatization can sometimes be employed to improve peak shape and thermal stability, though it is not always necessary for DiPT.[4]

Experimental Protocol: GC-MS Analysis

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- Sample Preparation (Acid-Base Extraction): This procedure is designed to isolate the free base of DiPT from a potentially complex matrix, enhancing purity for GC-MS analysis.[5]

  1. Accurately weigh and dissolve approximately 1 mg of the sample material in 1.5 mL of deionized water.
  2. Basify the solution by adding 20-30 µL of 0.2 M Sodium Hydroxide (NaOH) to reach a pH > 10. This converts the DiPT salt into its free base form, which is more soluble in organic solvents.
  3. Add 1.5 mL of a non-polar organic solvent (e.g., methylene chloride or ethyl acetate).
  4. Vortex the mixture vigorously for 1 minute to facilitate the transfer of the DiPT free base into the organic layer.[4]
  5. Centrifuge for 5 minutes to separate the layers.
  6. Carefully transfer the bottom organic layer to a clean vial.
  7. Dry the organic extract over anhydrous sodium sulfate to remove residual water, which can interfere with the GC system.
  8. Transfer the dried organic solution to an autosampler vial for analysis.

- Instrumental Parameters:
  - GC System: Agilent 6890/5972 or equivalent.
  - Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.[5]
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
  - Inlet Temperature: 280°C.
  - Injection Volume: 1 µL in splitless mode.
  - Oven Program: Initial temperature of 100°C, hold for 1 minute, then ramp at 20°C/min to 310°C and hold for 5 minutes.[5]

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- MS Transfer Line: 280°C.
- Ion Source: Electron Ionization (EI) at 70 eV.
- Mass Range: 40-550 amu.

Data Interpretation

A positive identification of DiPT requires a match of both the retention time and the mass spectrum with a certified reference standard analyzed under identical conditions.

Parameter	Expected Result
Retention Time	Dependent on the specific system, but must match the reference standard.
Molecular Ion $[M]^+$	m/z 244
Base Peak	m/z 114 (from cleavage of the Cα-Cβ bond, resulting in the $[CH_2N(iPr)_2]^+$ fragment)
Other Key Fragments	m/z 130 (indole fragment), 201 ($[M-C_3H_7]^+$)

Data derived from NIST Mass Spectrometry Data Center and common fragmentation patterns. [3]

GC-MS Workflow Diagram

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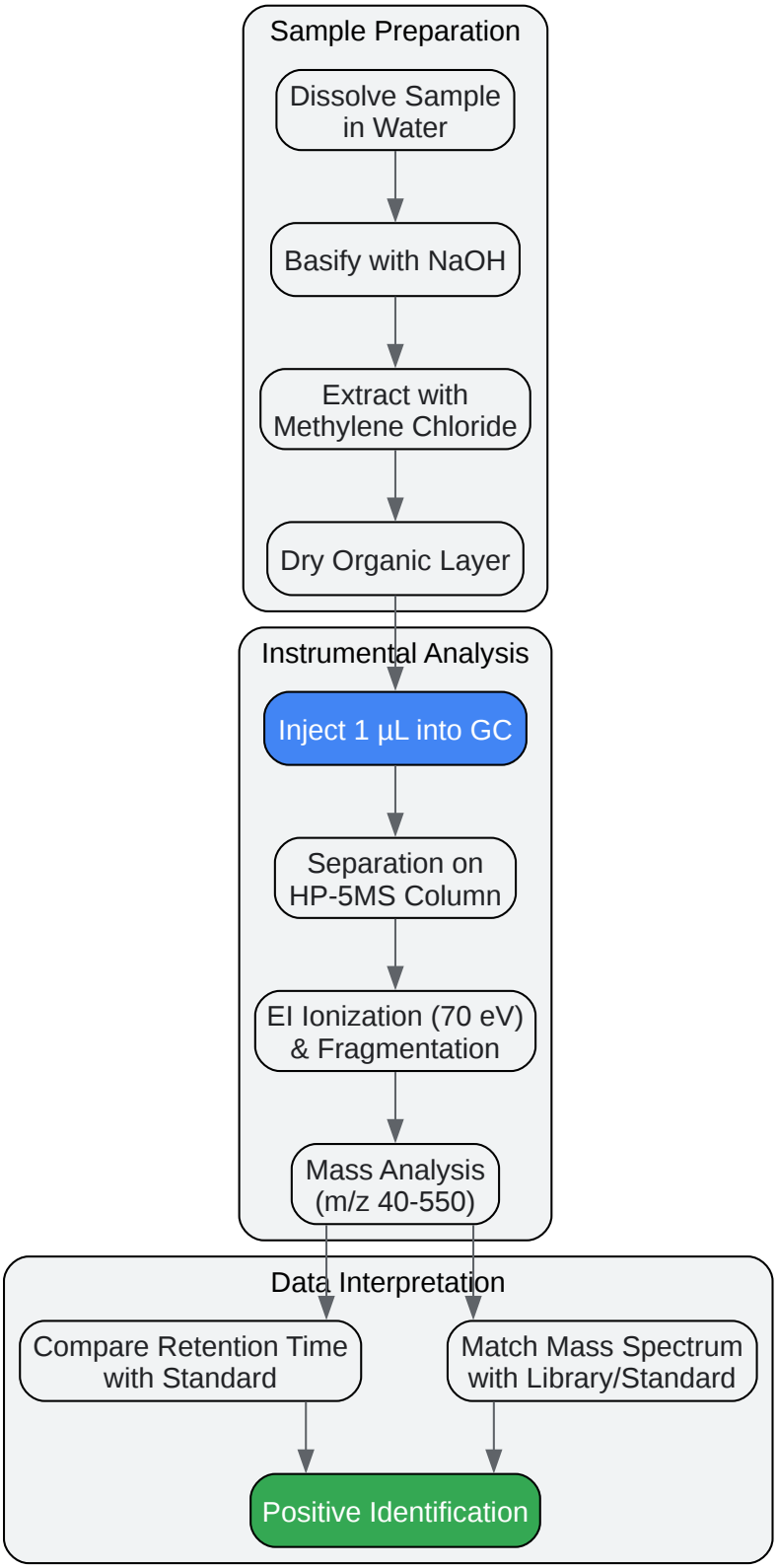

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Caption: Workflow for the identification of DiPT using GC-MS.

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Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

Principle & Causality: LC-MS is a powerful alternative to GC-MS, particularly for less volatile or thermally labile compounds.[6] It offers high sensitivity and specificity, making it ideal for analyzing trace amounts of substances in complex matrices like biological fluids.[6][7] The protocol typically involves reverse-phase liquid chromatography to separate the analyte, followed by electrospray ionization (ESI), which generates protonated molecules ($[M+H]^+$) with minimal fragmentation. This intact molecular ion is then selected (MS1) and fragmented (MS2) to produce a characteristic product ion spectrum. This process, known as tandem mass spectrometry (MS/MS), provides two layers of specificity (precursor ion mass and product ion spectrum), leading to highly reliable identification.[8]

Experimental Protocol: LC-MS/MS Analysis

- Sample Preparation:
  - For Drug Materials: Dissolve 1 mg of the sample in 10 mL of methanol or mobile phase A. Further dilute as necessary to fall within the linear range of the instrument (e.g., to a final concentration of 1-100 ng/mL).
  - For Biological Matrices (e.g., Urine): Perform a protein precipitation.[7][9]
    1. To 100 µL of urine sample, add 300 µL of ice-cold acetonitrile.
    2. Vortex for 1 minute to precipitate proteins.
    3. Centrifuge at 10,000 x g for 10 minutes.
    4. Transfer the supernatant to a clean vial and evaporate to dryness under a gentle stream of nitrogen.
    5. Reconstitute the residue in 100 µL of mobile phase A for injection.
- Instrumental Parameters:
  - LC System: UHPLC system (e.g., Agilent, Waters, Sciex).

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- Column: C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.[7]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Gradient: 5% B to 95% B over 8 minutes, hold for 2 minutes, then return to initial conditions.
- MS System: Triple Quadrupole or Q-TOF Mass Spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Analysis Mode: Multiple Reaction Monitoring (MRM) for targeted analysis or full scan MS/MS for confirmation.

Data Interpretation

Identification is confirmed by matching the retention time and the ratio of product ions to those of a certified reference standard.

Parameter	Expected Result	Rationale
Retention Time	System-dependent, must match standard.	Confirms chromatographic behavior.
Precursor Ion $[M+H]^+$	m/z 245.201	The protonated molecular ion of DiPT.
Product Ions (MS/MS)	m/z 130.065, 114.128	The m/z 130 fragment corresponds to the stable indole ethylamine core, while m/z 114 represents the diisopropylaminoethyl side chain.

Exact masses calculated for $C_{16}H_{25}N_2^+$, $C_9H_8N^+$, and $C_7H_{16}N^+$ respectively.

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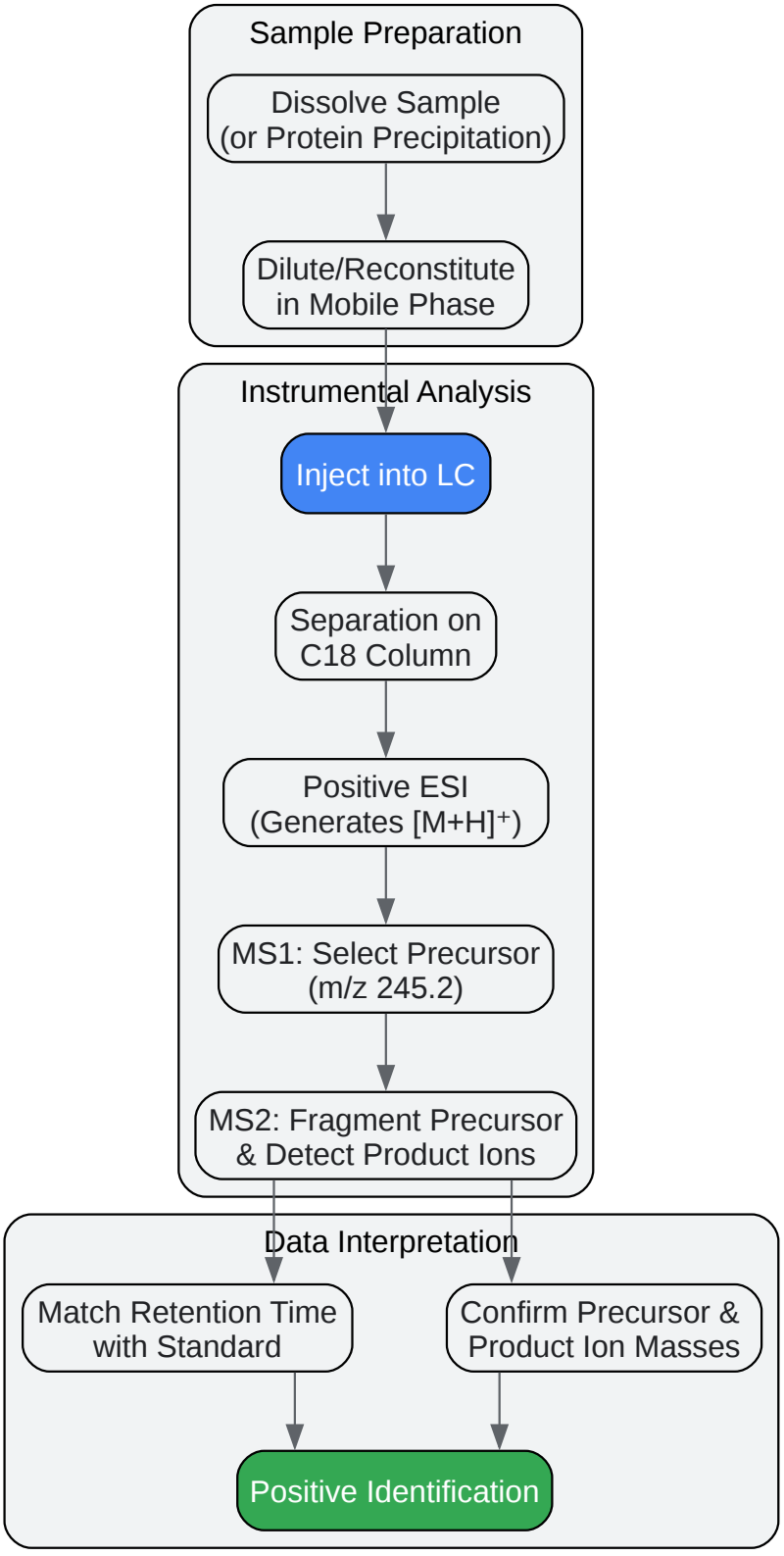
LC-MS/MS Workflow Diagram



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Caption: Workflow for the identification of DiPT using LC-MS/MS.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle & Causality: FTIR spectroscopy is a rapid, non-destructive technique used to identify the functional groups within a molecule.[10] Infrared radiation is passed through a sample, and the absorbance at specific frequencies is measured. These frequencies correspond to the vibrational energies of specific chemical bonds (e.g., N-H stretch, C-H stretch).[11] The resulting spectrum is a unique "fingerprint" of the molecule. For DiPT, FTIR can quickly confirm the presence of the indole ring, and aliphatic amine side chain. Attenuated Total Reflectance (ATR) is the preferred sampling method as it requires little to no sample preparation for solids and liquids.[12]

Experimental Protocol: FTIR-ATR Analysis

- Background Scan:
  1. Ensure the ATR crystal (typically diamond or germanium) is clean. Wipe with a lint-free tissue dampened with isopropyl alcohol.
  2. With the crystal clear, run a background scan.[13] This measures the ambient atmosphere (CO_2, H_2O) and instrument response, which will be subtracted from the sample spectrum.
- Sample Analysis:
  1. Place a small amount (a few milligrams) of the solid DiPT sample directly onto the ATR crystal.
  2. Lower the press and apply consistent pressure to ensure good contact between the sample and the crystal.
  3. Collect the sample spectrum.[12] Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
  4. Clean the crystal thoroughly after analysis.

Data Interpretation

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The obtained spectrum should be compared to a reference spectrum of DiPT. Key vibrational bands confirm its identity.

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3400	N-H Stretch	Indole Ring
3100-3000	C-H Stretch	Aromatic (Indole)
2970-2850	C-H Stretch	Aliphatic (Isopropyl & Ethyl)
1600-1450	C=C Stretch	Aromatic Ring
~740	C-H Bend	ortho-disubstituted benzene ring

Characteristic absorption ranges for functional groups.[14]

FTIR-ATR Workflow Diagram

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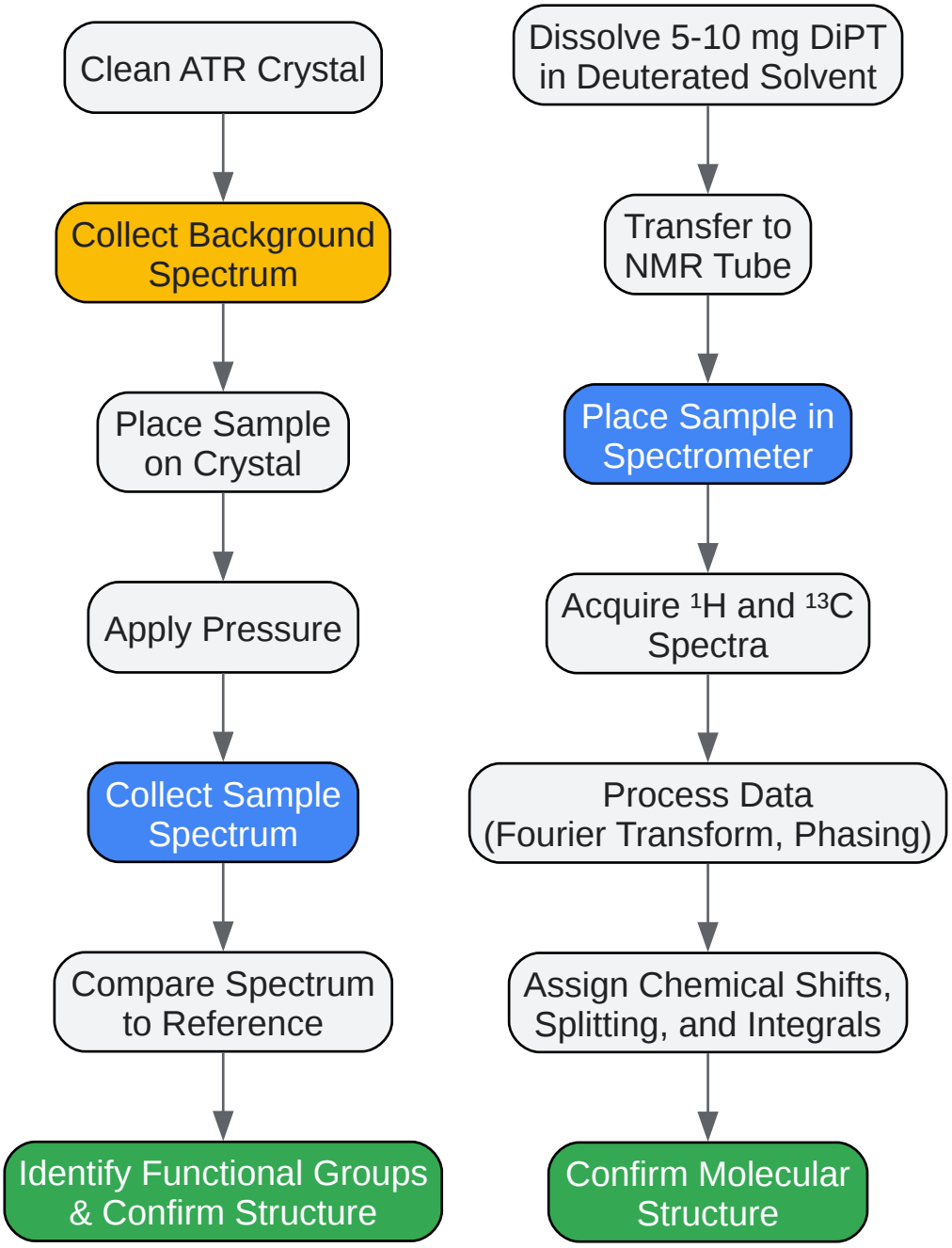

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- To cite this document: BenchChem. [Analytical methods for N,N-Diisopropyltryptamine identification]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141782/docs#analytical-methods-for-n-n-diisopropyltryptamine-identification]

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